

Core Physical Properties of Acetic Anhydride: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Acetic anhydride ((CH₃CO)₂O), also known as ethanoic anhydride, is a widely utilized reagent in organic synthesis, notable for its role in acetylation reactions.[1][2] Its application is prevalent in the manufacturing of pharmaceuticals, plastics, fibers, dyes, and explosives.[3][4] A thorough understanding of its physical properties, such as density and boiling point, is critical for its safe handling, application in chemical processes, and for the development of new synthetic methodologies. This guide provides an in-depth overview of these core physical characteristics, supplemented with detailed experimental protocols for their determination.

Quantitative Data Summary

The density and boiling point of **acetic anhydride** are key identifiers and are crucial for process design and safety assessments. The following table summarizes these properties as reported in the scientific literature.



| Physical Property | Value | Conditions |
|-------------------------|--|-------------------------|
| Density | 1.082 g/cm ³ | at 20 °C[1][5] |
| 1.08 g/mL | at 20 °C[2] | |
| 1.080 g/cm ³ | at 15 °C (relative to water at 4°C)[6] | |
| 9.0 lb/gal | Not specified[3] | - |
| Boiling Point | 139.8 °C | at standard pressure[1] |
| 139.6 °C | at standard pressure[5] | |
| 138-140 °C | at standard pressure[2] | |
| 139 °C | at standard pressure[6][7] | _ |
| 139.5 °C | at 1013 hPa[8] | _ |

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory protocols for measuring the boiling point and density of a liquid substance like **acetic anhydride**.

Protocol 1: Determination of Boiling Point via Capillary Method

The capillary method, a micro-scale technique, is a common and efficient procedure for determining the boiling point of a liquid.[9][10] It relies on the principle that the boiling point is reached when the vapor pressure of the liquid equals the surrounding atmospheric pressure.[9]

Methodology:

- Sample Preparation: A small volume (a few mL) of the liquid sample (acetic anhydride) is
 placed into a small test tube or a fusion tube.[11]
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid within the test tube.[9][11]


Foundational & Exploratory





- Apparatus Assembly: The test tube is securely attached to a thermometer. This assembly is then immersed in a heating bath (e.g., an oil bath or a Thiele tube) to ensure uniform heat distribution.[12]
- Heating and Observation: The heating bath is gently and gradually heated.[12] Initially, bubbles of trapped air will be seen escaping from the open end of the capillary tube.[12] As the temperature approaches the boiling point, the vapor pressure of the liquid increases, leading to a rapid and continuous stream of bubbles from the capillary.[10][12]
- Boiling Point Identification: Once a steady stream of bubbles is observed, heating is
 discontinued.[12] The apparatus is allowed to cool slowly. The bubbling will slow down and
 eventually stop. The boiling point is the temperature at which the liquid just begins to enter
 the capillary tube.[9][10][12] This occurs when the vapor pressure inside the capillary equals
 the external atmospheric pressure.[9]
- Recording: The temperature on the thermometer at the moment the liquid enters the capillary is recorded as the boiling point.[12]





Click to download full resolution via product page

Workflow for Boiling Point Determination (Capillary Method).




Protocol 2: Determination of Density via Pycnometer Method

The pycnometer method is a highly accurate gravimetric procedure for determining the density of liquids.[13] It utilizes a glass flask with a precisely known volume, called a pycnometer.[13]

Methodology:

- Preparation: The pycnometer must be thoroughly cleaned and dried.
- Mass of Empty Pycnometer (m₁): The mass of the clean, dry, and empty pycnometer is accurately measured using an analytical balance.[13]
- Filling the Pycnometer: The pycnometer is carefully filled with the sample liquid (acetic anhydride), ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that overflows is carefully wiped from the exterior.
- Mass of Filled Pycnometer (m₂): The mass of the pycnometer filled with the liquid is measured.[13]
- Temperature Control: The temperature of the liquid should be recorded, as density is temperature-dependent.
- Calculation:
 - The mass of the liquid (m_liquid) is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer: m liquid = m_2 m_1
 - The density (ρ) is then calculated by dividing the mass of the liquid by the known volume (V) of the pycnometer:[13] ρ = m_liquid / V





Click to download full resolution via product page

Workflow for Density Determination (Pycnometer Method).

Safety Considerations

Acetic anhydride is a corrosive, flammable, and combustible liquid that is an irritant.[2][14][15] It reacts with water and alcohol.[1][7] Direct contact with skin will result in severe burns.[14][16] The vapor is harmful and can be fatal if inhaled.[14][16] All experimental procedures must be



conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn.[8][17] For fire suppression, foam or carbon dioxide are preferred due to its reactivity with water.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Acetic anhydride Wikipedia [en.wikipedia.org]
- 2. Acetic Anhydride [commonorganicchemistry.com]
- 3. Acetic Anhydride | C4H6O3 | CID 7918 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Acetic anhydride | 108-24-7 [chemicalbook.com]
- 5. acetic anhydride [chemister.ru]
- 6. Acetic Anhydride [drugfuture.com]
- 7. Acetic Anhydride | Formula, Density & Uses Lesson | Study.com [study.com]
- 8. carlroth.com [carlroth.com]
- 9. Video: Boiling Points Concept [jove.com]
- 10. Video: Boiling Points Procedure [jove.com]
- 11. byjus.com [byjus.com]
- 12. uomus.edu.iq [uomus.edu.iq]
- 13. mt.com [mt.com]
- 14. jubilantingrevia.com [jubilantingrevia.com]
- 15. archpdfs.lps.org [archpdfs.lps.org]
- 16. carlroth.com [carlroth.com]
- 17. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Core Physical Properties of Acetic Anhydride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b6355015#physical-properties-of-acetic-anhydride-density-boiling-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com